

Ammonium Borate in Specialty Fertilizers: Application Notes and Protocols

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Compound of Interest

Compound Name: Ammonium borate

Cat. No.: B1214076

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Introduction

Ammonium borate is a readily soluble source of boron, an essential micronutrient for plant growth and development. Its application in specialty fertilizers is crucial for correcting boron deficiencies, which can severely impair crop yield and quality. Boron plays a vital role in cell wall structure, pollen germination, and sugar transport. **Ammonium borate** offers a convenient and effective method for delivering this critical nutrient to crops, particularly through foliar application.

These application notes provide a comprehensive overview of the formulation, application, and evaluation of **ammonium borate** in specialty fertilizers. The included protocols are intended to guide researchers in developing and testing novel fertilizer formulations to enhance crop performance.

Data Presentation

Table 1: Effect of Boron Fertilization on Cucumber (Cucumis sativus L.) Yield

Treatment (Borate Micro Fertilizer Rate)	Number of Flowers per Plant	Number of Fruits per Plant	Yield (kg/ha)	Relative Agronomical Effectivity (%)
Control (P0)	-	-	-	-
0.5 B (P1)	7.48	5.32	48,960	152
1.0 B (P2)	-	-	-	-
1.5 B (P3)	-	-	-	-
2.0 B (P4)	-	-	-	-

Data sourced from a study on the effectivity of borate micro fertilizer on cucumber yield. The 0.5 rate of borate micro fertilizer treatment was found to be the most effective.[\[1\]](#)

Table 2: Impact of Nitrogen and Boron Application on Greengram (Vigna radiata L.) Yield Attributes

Treatment	Pods per Plant (no.)	Seeds per Pod (no.)	Test Weight (g)	Seed Yield (kg/ha)	Haulm Yield (kg/ha)	Biological Yield (kg/ha)	Harvest Index (%)
T1: 15 kg N/ha + 1 kg B/ha (soil)	-	-	-	-	-	-	-
T2: 15 kg N/ha + 2 kg B/ha (soil)	-	-	-	-	-	-	-
T3: 15 kg N/ha + 0.2% B (foliar)	-	-	-	-	-	-	-
T4: 20 kg N/ha + 1 kg B/ha (soil)	-	-	-	-	-	-	-
T5: 20 kg N/ha + 2 kg B/ha (soil)	-	-	-	-	-	-	-
T6: 20 kg N/ha + 0.2% B (foliar)	-	-	-	-	-	-	-
T7: 25 kg N/ha + 1 kg B/ha (soil)	-	-	-	-	-	-	-

T8: 25 kg							
N/ha + 2	24.37	-	-	1159.39	2667.67	3827.06	-
kg B/ha							
(soil)							
T9: 25 kg							
N/ha +	25.33	6.67	23.10	1260.44	2764.53	4024.97	33.99
0.2% B							
(foliar)							

This study showed that the application of 25 kg/ha of Nitrogen combined with a 0.2% Boron foliar spray at 35 days after sowing (DAS) resulted in the maximum growth and yield attributes for greengram.[2]

Experimental Protocols

Protocol 1: Formulation of Ammonium Phosphate Fertilizer with Boron

This protocol describes the synthesis of an ammonium phosphate fertilizer fortified with boron, adapted from a method using sodium tetraborate pentahydrate as the boron source.[3][4][5]

Materials:

- Phosphoric acid (H_3PO_4)
- Ammonia solution (NH_3)
- Sodium tetraborate pentahydrate ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 5\text{H}_2\text{O}$)
- Distilled water
- Beakers
- Stirring apparatus
- pH meter

- Drying oven

Procedure:

- In a beaker, neutralize a known volume and concentration of phosphoric acid with ammonia solution under continuous stirring.
- Monitor the pH of the reaction mixture. The neutralization process is controlled by the $\text{NH}_3:\text{H}_3\text{PO}_4$ molar ratio.
- At a specific $\text{NH}_3:\text{H}_3\text{PO}_4$ molar ratio (e.g., 1.5), add a calculated amount of sodium tetraborate pentahydrate to the reaction mixture to achieve the desired boron concentration (e.g., 0.05% to 1% w/w).[\[3\]](#)[\[5\]](#)
- Continue stirring to ensure a homogenous mixture.
- Dry the resulting fertilizer product in an oven at a controlled temperature (e.g., 60°C).[\[4\]](#)
- The final product will be a mixture of diammonium phosphate (DAP) and monoammonium phosphate (MAP) containing boron.
- Characterize the fertilizer for its chemical composition, including nitrogen, phosphorus, and boron content, using standard analytical methods.[\[3\]](#)

Protocol 2: Evaluation of Foliar Ammonium Borate Fertilizer Efficacy

This protocol outlines a field trial to assess the effectiveness of a foliar-applied **ammonium borate** specialty fertilizer.[\[6\]](#)[\[7\]](#)[\[8\]](#)

1. Experimental Design:

- Select a suitable field site with a history of boron deficiency or for a crop with high boron demand.
- Use a randomized complete block design with a minimum of four replications.[\[6\]](#)
- Treatments should include:

- Untreated control (no foliar spray).
- Placebo control (sprayed with water and any adjuvants used in the fertilizer formulation).
- Multiple rates of the **ammonium borate** foliar fertilizer.

2. Fertilizer Application:

- Apply the foliar sprays at critical growth stages for the specific crop, such as pre-flowering or during fruit development.
- Use a calibrated sprayer to ensure uniform application.
- Apply during the early morning or late evening to maximize leaf absorption and minimize phytotoxicity.^[9]
- Record environmental conditions (temperature, humidity, wind speed) during application.

3. Data Collection:

- Plant Tissue Analysis: Collect leaf samples before and after foliar application to determine boron uptake. Use methods like dry ashing followed by ICP-OES or a colorimetric method with azomethine-H.^{[10][11][12][13][14]}
- Growth Parameters: Measure plant height, biomass, and leaf area at regular intervals.
- Yield and Quality Parameters: At harvest, measure total yield, fruit/seed number, and relevant quality parameters (e.g., sugar content, fruit firmness).

4. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA) to determine the significance of treatment effects.
- If significant differences are found, use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

Protocol 3: Assessment of Phytotoxicity of Foliar Ammonium Borate

This protocol is designed to evaluate the potential for leaf damage caused by the foliar application of **ammonium borate**.[\[15\]](#)[\[16\]](#)

1. Plant Material and Growth Conditions:

- Grow a sensitive indicator plant species (e.g., lettuce, soybean) in a controlled environment (growth chamber or greenhouse).
- Maintain optimal conditions for plant growth (light, temperature, humidity, and nutrition).

2. Treatment Application:

- Prepare a range of concentrations of the **ammonium borate** foliar fertilizer, including a concentration higher than the recommended application rate.
- Apply the treatments to the foliage of the plants, ensuring complete coverage. Include a water-only control.
- Replicate each treatment on multiple plants.

3. Phytotoxicity Assessment:

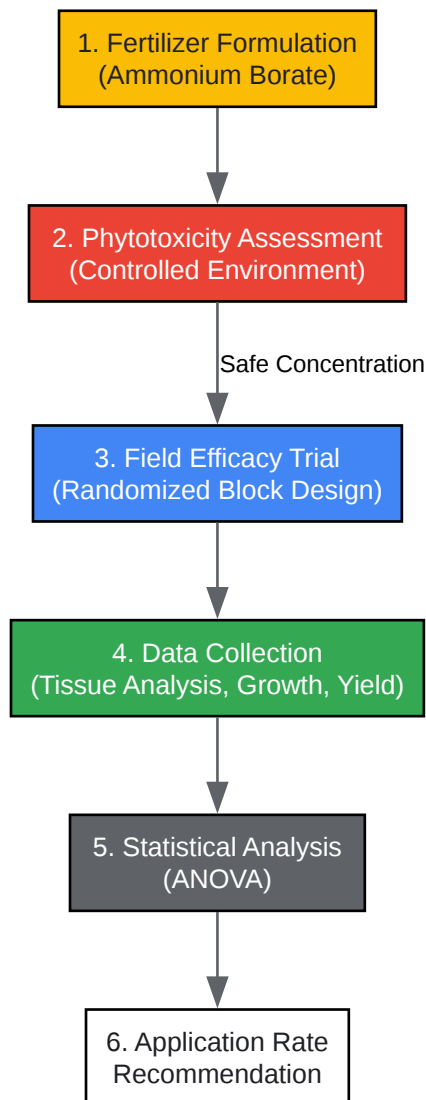
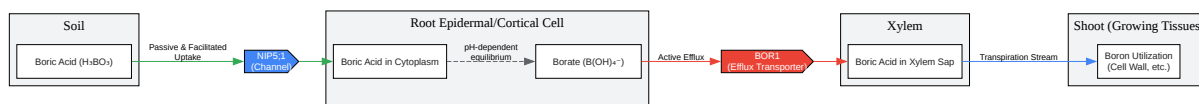
- Visually assess the plants for signs of phytotoxicity at regular intervals (e.g., 24, 48, and 72 hours after application).
- Use a rating scale to score the severity of any observed symptoms, such as:
 - Leaf burn or necrosis
 - Chlorosis (yellowing)
 - Wilting
 - Stunting

- Record the percentage of leaf area affected.

4. Data Analysis:

- Analyze the phytotoxicity scores to determine the concentration at which adverse effects become apparent.
- This information is crucial for establishing safe application rates for the fertilizer.

Signaling Pathways and Experimental Workflows



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